

Application Note: Fluorometric Measurement of Cathepsin B Activity in Lysosomal Extracts

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Compound of Interest

Compound Name: *Boc-Val-Ala-PAB-PNP*

Cat. No.: *B2702081*

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Audience: Researchers, scientists, and drug development professionals.

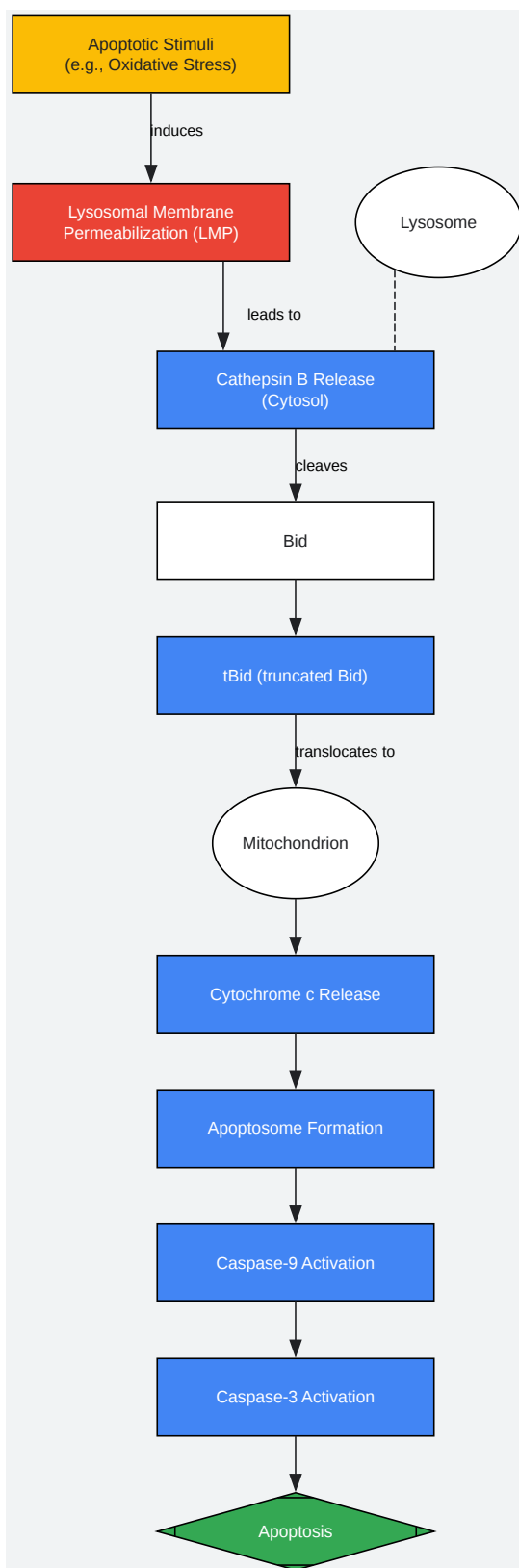
Introduction

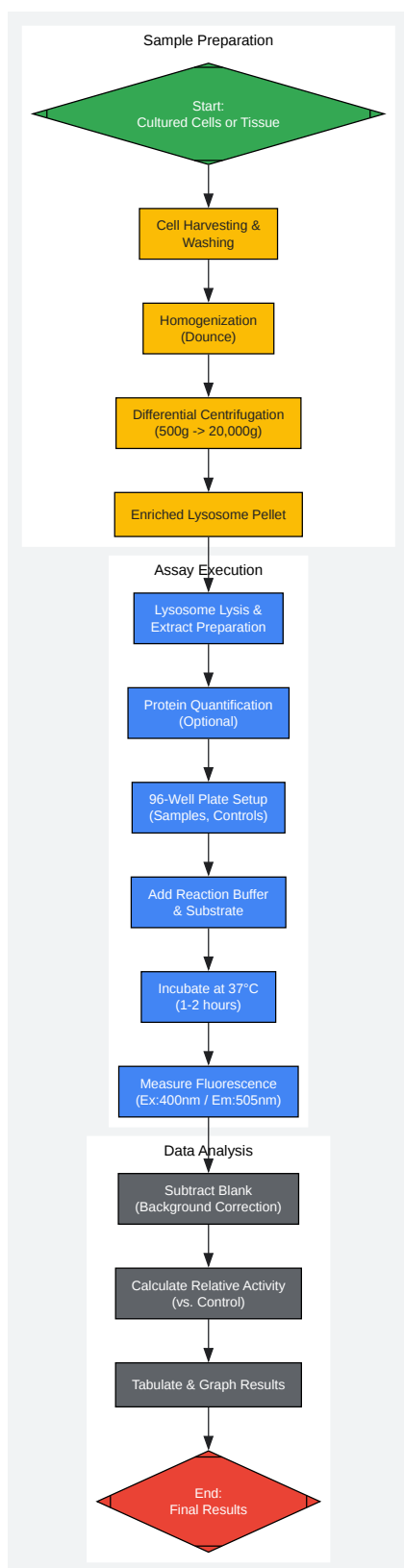
Cathepsin B (CTSB) is a lysosomal cysteine protease belonging to the papain family, playing a crucial role in intracellular protein degradation and turnover.[1][2][3] Under normal physiological conditions, its activity is primarily confined to the acidic environment of the lysosome. However, the release of Cathepsin B into the cytoplasm is implicated in various pathological processes, including the initiation of apoptotic signals, inflammation, cancer progression, and metastasis.[1][4][5][6][7] Its involvement in tumor invasion and poor therapy outcomes in cancer patients makes it a significant target for therapeutic research.[1][6][8]

This application note provides a detailed protocol for the sensitive measurement of Cathepsin B activity in isolated lysosomal extracts using a fluorometric assay. The assay utilizes a synthetic peptide substrate, such as Arginine-Arginine labeled with amino-4-trifluoromethyl coumarin (Ac-RR-AFC), which is a preferred substrate for Cathepsin B.[4][9] Cleavage of this substrate by active Cathepsin B releases the AFC fluorophore, resulting in a quantifiable fluorescent signal (Ex/Em = 400/505 nm) that is directly proportional to the enzyme's activity.[4][9][10] This method is suitable for studying the effects of various compounds on Cathepsin B activity in a high-throughput format.

Cathepsin B Signaling Pathway in Apoptosis

Cathepsin B can trigger apoptosis upon its release from the lysosome into the cytosol, a process often initiated by lysosomal membrane permeabilization (LMP). Once in the cytosol, Cathepsin B can activate the intrinsic apoptotic pathway through mechanisms such as the cleavage of the pro-apoptotic protein Bid, leading to mitochondrial dysfunction and subsequent caspase activation.





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